

# Robinlin CAS number and molecular weight

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## Compound of Interest

Compound Name: *Robinlin*  
Cat. No.: B1250724

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## Robinlin: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

## Abstract

**Robinlin** is a novel, bioactive homo-monoterpene isolated from the ethanolic extracts of *Robinia pseudoacacia* (black locust). Its discovery was guided by bioactivity in the brine shrimp lethality test, suggesting potential cytotoxic and antineoplastic properties. This document provides a comprehensive overview of the available technical data for **Robinlin**, including its chemical properties, a generalized experimental protocol for its isolation and bioactivity assessment, and a discussion of its known biological activities. The precise mechanism of action and the signaling pathways modulated by **Robinlin** have not yet been elucidated in published literature.

## Chemical and Physical Properties

**Robinlin** is a structurally unique homo-monoterpene.<sup>[1]</sup> While a specific CAS number has not been assigned, other identifiers are available. The fundamental chemical and physical properties of **Robinlin** are summarized in the table below.

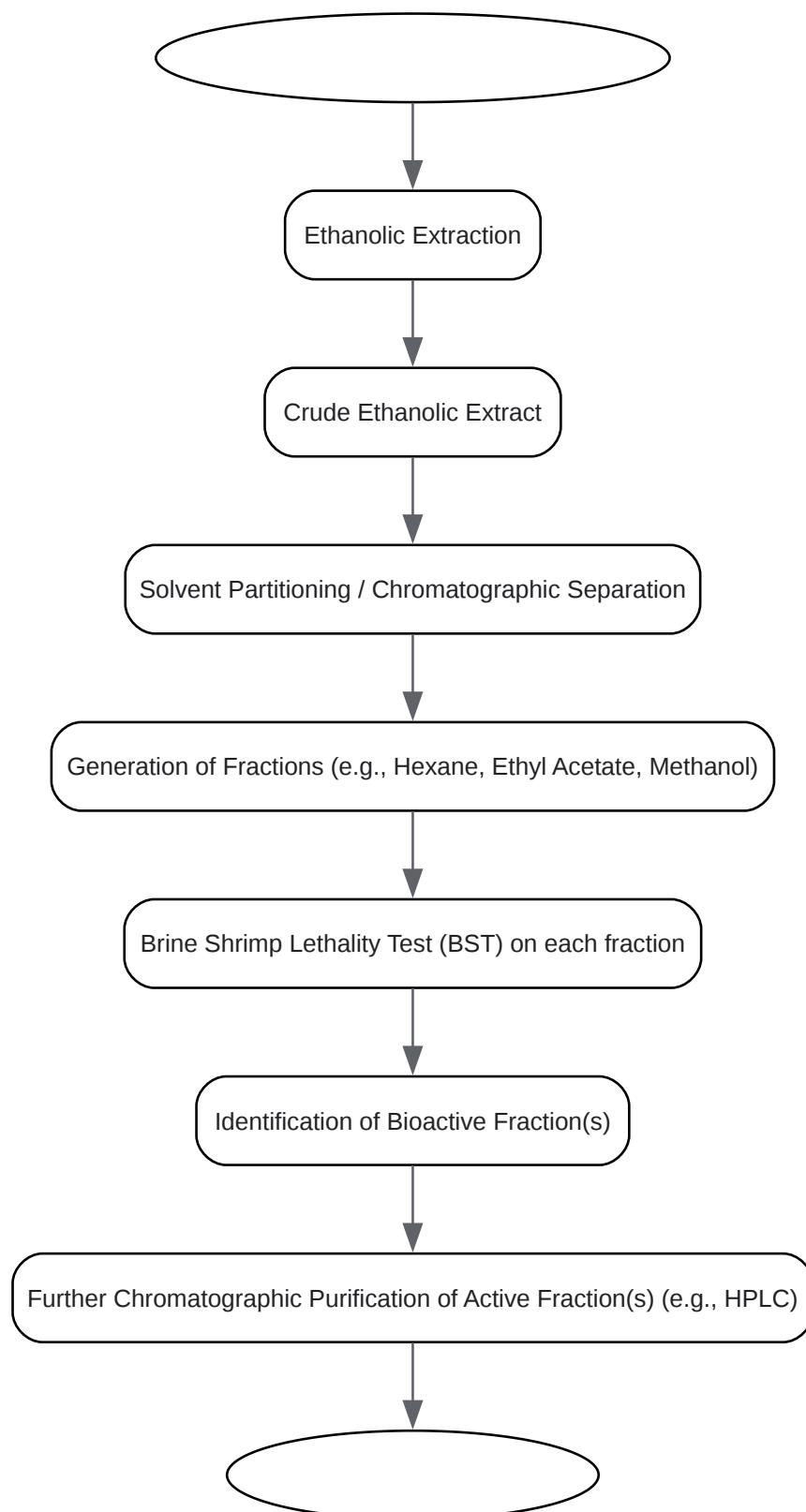
Property	Value	Source
Molecular Formula	C <sub>11</sub> H <sub>18</sub> O <sub>3</sub>	PubChem[2]
Molecular Weight	198.26 g/mol	PubChem[2]
IUPAC Name	(6R)-6-hydroxy-3-(2-hydroxyethyl)-2,4,4-trimethylcyclohex-2-en-1-one	PubChem[2]
ChEMBL ID	CHEMBL87256	PubChem[2]
Source Organism	Robinia pseudoacacia (Fabaceae)	Tian et al., 2001[1]

## Experimental Protocols

The following sections detail the generalized experimental procedures for the isolation and bioactivity-guided fractionation of **Robinlin** from *Robinia pseudoacacia*, as well as the brine shrimp lethality test used to assess its bioactivity. These protocols are based on the methodologies described in the initial discovery of **Robinlin** and standard practices in natural product chemistry.

## Bioactivity-Directed Isolation of Robinlin

**Robinlin** was first isolated from the ethanolic extract of *Robinia pseudoacacia* through a process known as bioactivity-directed fractionation.[1] This method involves a stepwise separation of the crude extract into fractions of decreasing complexity, with each fraction being tested for biological activity to guide the subsequent purification steps.



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Bioactivity-Directed Isolation Workflow for **Robinlin**.

## Brine Shrimp Lethality Test (BST)

The brine shrimp lethality test is a simple, rapid, and cost-effective preliminary screen for cytotoxic activity. It is used to evaluate the toxicity of a substance on a living organism, in this case, the brine shrimp *Artemia salina*.

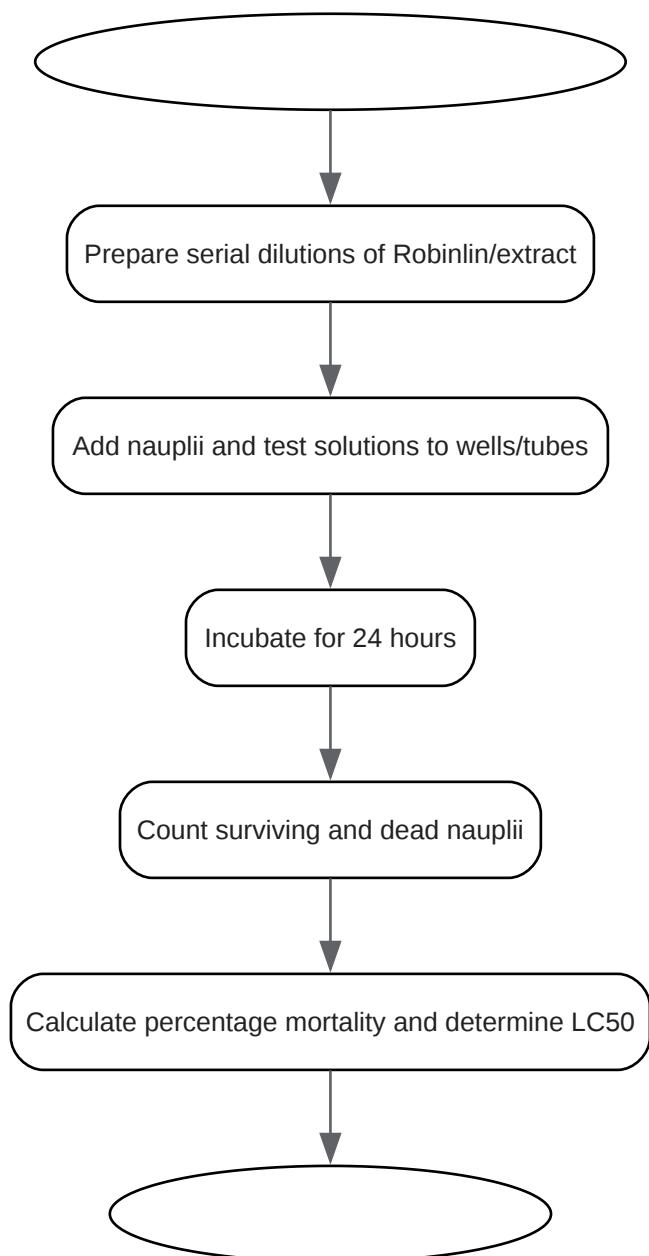
### Materials:

- *Artemia salina* eggs (brine shrimp eggs)
- Sea salt
- Distilled water
- Yeast solution (for feeding)
- Test tubes or multi-well plates
- Pipettes
- Light source
- Magnifying glass or microscope

### Procedure:

- **Hatching of Brine Shrimp:** Prepare artificial seawater by dissolving sea salt in distilled water. Add *Artemia salina* eggs to the seawater and incubate for 24-48 hours with aeration and a light source to attract the hatched nauplii.
- **Preparation of Test Solutions:** Dissolve the crude extract, fractions, or purified **Robinlin** in a suitable solvent (e.g., DMSO) and then dilute with seawater to achieve a range of concentrations.
- **Exposure:** Transfer a set number of brine shrimp nauplii (typically 10-15) into each test tube or well. Add the test solutions to the respective tubes/wells. A control group with the solvent and a negative control with only seawater should be included.

- Incubation and Observation: Incubate the nauplii with the test solutions for 24 hours. After the incubation period, count the number of dead and surviving nauplii under a magnifying glass.
- Data Analysis: Calculate the percentage of mortality for each concentration. The LC<sub>50</sub> (lethal concentration 50%) value, which is the concentration of the test substance that kills 50% of the brine shrimp, is then determined using probit analysis. A lower LC<sub>50</sub> value indicates higher cytotoxicity.

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Workflow for the Brine Shrimp Lethality Test.

## Biological Activity and Signaling Pathways

### Known Biological Activities

The primary reported biological activity of **Robinlin** is its strong cytotoxicity in the brine shrimp lethality test.<sup>[1]</sup> This activity suggests that **Robinlin** may have potential as an antineoplastic agent. However, further studies are required to confirm its efficacy and mechanism of action in human cancer cell lines.

### Signaling Pathways

Currently, there is no information available in the scientific literature regarding the specific signaling pathways that are modulated by **Robinlin**. The mechanism of action through which **Robinlin** exerts its cytotoxic effects remains to be elucidated. Future research in this area is crucial to understand its potential as a therapeutic agent.

### Conclusion

**Robinlin** is a novel homo-monoterpene with demonstrated cytotoxic activity. This technical guide provides the foundational knowledge of its chemical properties and a generalized experimental approach for its study. The lack of information on its mechanism of action and interaction with cellular signaling pathways highlights a significant area for future research. Elucidating these aspects will be critical in determining the potential of **Robinlin** in drug development, particularly in the field of oncology.

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### References

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- 2. Evaluation of Toxicity with Brine Shrimp Assay - PMC [pmc.ncbi.nlm.nih.gov]

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